

Structural Elucidation and Characterization of N,N-Dimethyl-D-Valine

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Compound of Interest

Compound Name: *N,N-Dimethyl-D-valine*

CAS No.: 899900-52-8

Cat. No.: B1451803

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Executive Summary: The "Warhead" Cap

N,N-Dimethyl-D-valine (N,N-DMDV) is not merely a methylated amino acid; it is a critical structural motif in the pharmacophore of potent marine natural products like Dolastatin 10 and their synthetic analogues used in Antibody-Drug Conjugates (ADCs) such as MMAE (Monomethyl auristatin E).

The incorporation of the D-enantiomer combined with N,N-dimethylation confers two essential properties:

- **Proteolytic Resistance:** It blocks N-terminal aminopeptidases, dramatically increasing the plasma half-life of the peptide payload.
- **Permeability:** The removal of hydrogen bond donors on the N-terminus increases lipophilicity, aiding cellular penetration.

This guide outlines the rigorous structural elucidation of N,N-DMDV, focusing on distinguishing it from its L-isomer and identifying it within complex peptide matrices.

Part 1: Biosynthetic Context & Chemical Synthesis

Before elucidation, one must establish the reference material. Unlike standard amino acids, N,N-DMDV is typically synthesized to serve as a chiral standard.

Synthesis of Reference Standards

To validate the stereochemistry of an unknown sample, you must synthesize authentic N,N-Dimethyl-L-Valine and **N,N-Dimethyl-D-Valine**. The industry-standard protocol utilizes reductive amination.

Protocol: Reductive Amination of D-Valine

- Reagents: D-Valine, Aqueous Formaldehyde (37%), Sodium Cyanoborohydride (), Acetic Acid, Methanol.
- Mechanism: Formation of the Schiff base (imine) followed by in-situ hydride reduction. This occurs twice to fully methylate the nitrogen.

Step	Action	Critical Parameter
1	Dissolve D-Valine (1 eq) in MeOH.	Ensure complete solubilization.
2	Add Formaldehyde (excess, ~5 eq).	Stir for 30 min to form imine equilibrium.
3	Add (3 eq) and AcOH (to pH 5-6).	Caution: HCN gas risk. Use a vented hood.
4	Reaction Monitoring (TLC/LC-MS).	Look for disappearance of primary amine.
5	Workup. ^[1]	Acidify to quench, then basic extraction (pH 10) into DCM.

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Expert Insight: Avoid using

if possible;

is selective for the imine and prevents reduction of the aldehyde itself, leading to cleaner profiles.

Part 2: Structural Elucidation via Mass Spectrometry

Mass spectrometry (MS/MS) provides the first line of evidence. N,N-DMDV yields a distinct fragmentation pattern driven by the stability of the tertiary nitrogen.

The Diagnostic "Iminium" Ion

In Collision-Induced Dissociation (CID), N-terminal N,N-dimethyl amino acids undergo α -cleavage.

- Precursor Ion:

for free N,N-DMDV is approx

146.

- Diagnostic Fragment: The cleavage of the α -bond generates a resonance-stabilized iminium ion.

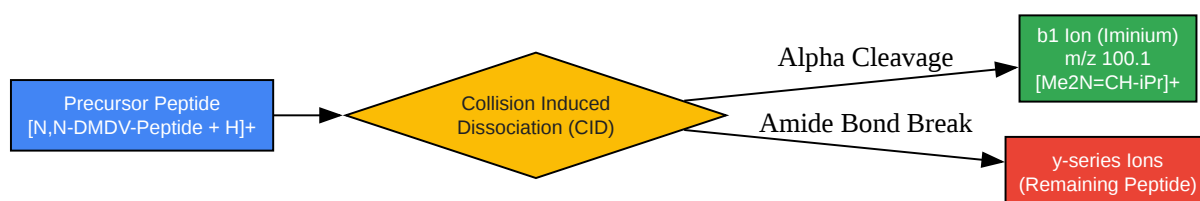
Fragmentation Logic:

- Calculated Mass of Fragment:
 - = 44 u
 - = 56 u

- Total m/z = 100.1

This

100 peak is the "fingerprint" of N,N-dimethylvaline at the N-terminus of a peptide.



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Figure 1: MS/MS fragmentation pathway yielding the diagnostic m/z 100 iminium ion.

Part 3: NMR Spectroscopy & Rotameric Complexity

Nuclear Magnetic Resonance (NMR) confirms the methylation state, but N,N-dimethylated peptides present a unique challenge: Rotamers.

The "Double Peak" Phenomenon

Due to steric hindrance between the N-methyl groups and the side chain (isopropyl), the amide bond (or the N-terminal bond in peptides) often has restricted rotation. This results in split peaks in the NMR spectrum at room temperature, often mistaken for impurities.

Validation Protocol: Variable Temperature (VT) NMR If you observe split singlets for the N-methyl groups:

- Run ¹H NMR at 25°C.
- Heat sample to 50°C, then 75°C.
- Result: If the peaks coalesce into a sharp singlet, they are rotamers. If they remain distinct, they are impurities (or diastereomers).

Key Chemical Shifts (in)

Nuclei	Multiplicity	Shift (ppm)	Assignment
^1H	Singlet (6H)	2.25 - 2.35	(Characteristic)
^1H	Doublet	2.5 - 2.8	-Proton ()
^{13}C	Singlet	40.0 - 44.0	Carbons
^{13}C	Singlet	~170.0	Carbonyl Carbon

“

Note: In

, the N-Me signal may shift slightly downfield.

Part 4: Stereochemical Determination (The Critical Challenge)

Distinguishing N,N-Dimethyl-D-Valine from N,N-Dimethyl-L-Valine is the most difficult aspect of elucidation because standard chiral derivatization agents (like Marfey's Reagent/FDAA) require a primary or secondary amine to react. They do not react with tertiary amines.

The Solution: Chiral HPLC

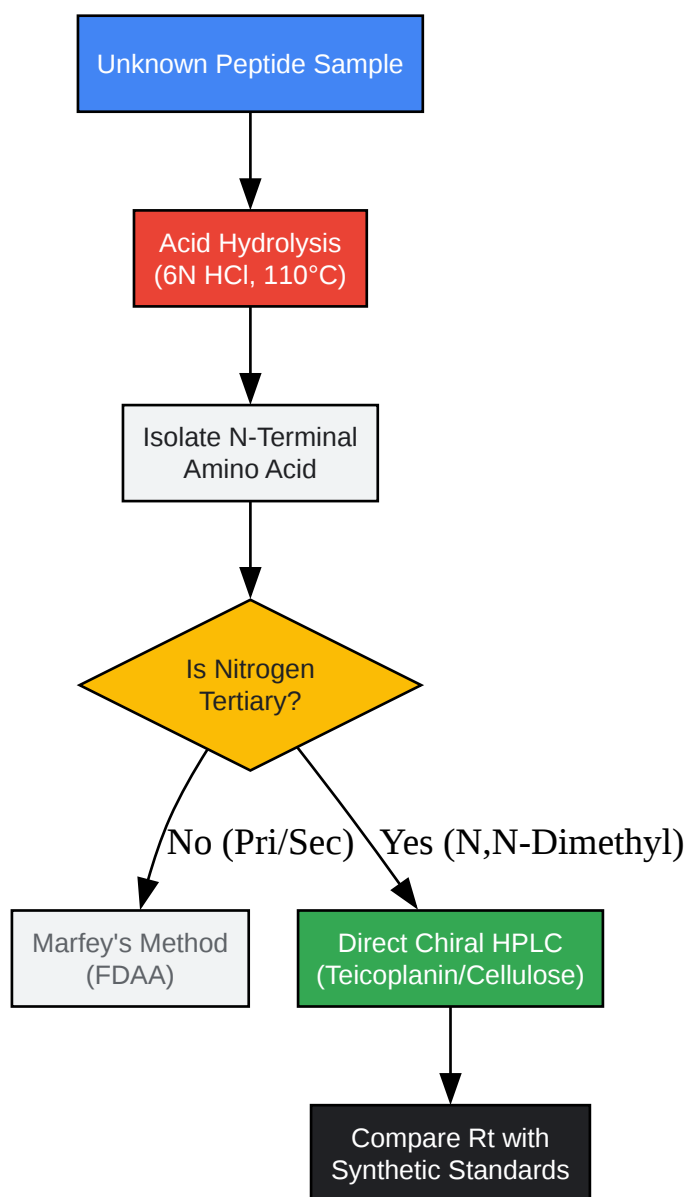
Since we cannot derivatize the nitrogen, we must separate the enantiomers directly using Chiral Stationary Phases (CSPs).

Recommended Column Technologies:

- Macrocyclic Glycopeptides: Chirobiotic T (Teicoplanin). Excellent for N-methylated amino acids.
- Polysaccharide Columns: Lux Cellulose-2 or Chiralcel OD-RH.

Experimental Protocol: Co-Injection Strategy

- Hydrolysis: Hydrolyze the target peptide () to release the N-terminal amino acid. Note: N-methyl groups are generally stable to acid hydrolysis, though some racemization (0.5-1%) is inevitable.
- Standard Prep: Prepare 1 mg/mL solutions of authentic Synthetic L-DMDV and D-DMDV.
- Run 1: Inject Hydrolyzed Sample. Record Retention Time ().
- Run 2: Spiking. Add authentic D-DMDV to the sample.
- Analysis: If the peak area increases without splitting, the sample is D. If a new shoulder or peak appears, the sample is L.



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Figure 2: Decision tree for stereochemical assignment, highlighting the necessity of Chiral HPLC for tertiary amines.

References

- Pettit, G. R., et al. (1987). "The isolation and structure of a remarkable marine animal antineoplastic constituent: Dolastatin 10." [2] Journal of the American Chemical Society.

- Senter, P. D., & Sievers, E. L. (2012). "The discovery and development of brentuximab vedotin for use in relapsed Hodgkin lymphoma and systemic anaplastic large cell lymphoma." Nature Biotechnology.
- BenchChem Technical Guides. (2025). "A Comparative Guide to NMR Spectroscopy for Stereochemical Confirmation of D-Valine in Peptides."
- Doc Brown's Chemistry. (2023). "Mass spectrum of dimethylamine and fragmentation patterns."
- Scientific Research Publishing. (2024). "Development of a Reversed-Phase Chiral HPLC Method for Concurrent Chiral Analysis."

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